

S-(1,2-dichlorovinyl)-L-cysteine (DCVC): An In-depth Technical Guide

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Compound of Interest

Compound Name: DCVC
CAS No.: 1948-28-3
Cat. No.: B15584591

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For Researchers, Scientists, and Drug Development Professionals

Abstract

S-(1,2-dichlorovinyl)-L-cysteine (**DCVC**) is a highly toxic metabolite of the common environmental contaminant trichloroethylene (TCE).[1] Formed through the glutathione conjugation pathway, **DCVC** is a potent nephrotoxin, with the kidneys being its primary target. [1] Its toxicity is multifaceted, involving bioactivation to reactive intermediates, induction of oxidative stress, mitochondrial dysfunction, and the triggering of apoptotic and necrotic cell death pathways. This technical guide provides a comprehensive overview of the chemical properties, metabolic pathways, mechanisms of toxicity, and analytical methodologies related to **DCVC**, intended to serve as a resource for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

DCVC is a cysteine S-conjugate of dichloroethene.[2] Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
Formal Name	S-(1,2-dichloroethenyl)-L-cysteine, monohydrochloride	[2]
Synonyms	S-(1,2-dichlorovinyl)-L-Cysteine, S-(trans-1,2-dichlorovinyl)-L-Cysteine, DCVC	[2]
Molecular Formula	C ₅ H ₇ Cl ₂ NO ₂ S • HCl	[2]
Molecular Weight	216.08 g/mol	[3]
CAS Number	13419-46-0	[4]
Appearance	Solid	[2]
Solubility	Soluble in DMSO, Methanol, and Water	[2]
InChI	InChI=1S/C5H7Cl2NO2S.ClH/c6-1-4(7)11-2-3(8)5(9)10;/h1,3H,2,8H2,(H,9,10);1H/b4-1-;/t3-;/m0./s1	[2]
SMILES	Cl/C=C(Cl)\SC--INVALID-LINK--C(O)=O.Cl	[2]

Metabolism and Bioactivation of DCVC

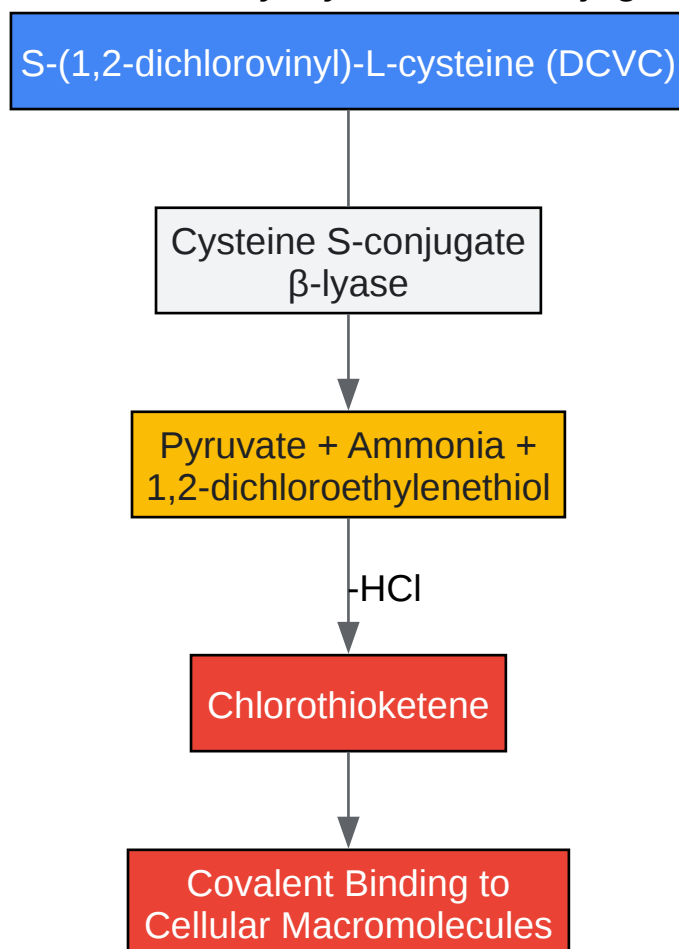
The toxicity of **DCVC** is intrinsically linked to its metabolic activation into reactive species. The primary routes of **DCVC** metabolism are bioactivation by cysteine S-conjugate β -lyases and oxidation by flavin-containing monooxygenases (FMOs).

Cysteine S-conjugate β -lyase Pathway

Cysteine S-conjugate β -lyases, pyridoxal 5'-phosphate-dependent enzymes, catalyze the bioactivation of **DCVC**.^{[5][6]} This enzymatic reaction leads to the formation of pyruvate, ammonia, and an unstable sulfur-containing fragment, 1,2-dichloroethylenethiol.^[7] This

intermediate can then lose a molecule of HCl to form the highly reactive chlorothioketene, which can acylate cellular nucleophiles, leading to cellular damage.[7]

DCVC Bioactivation by Cysteine S-conjugate β -lyase

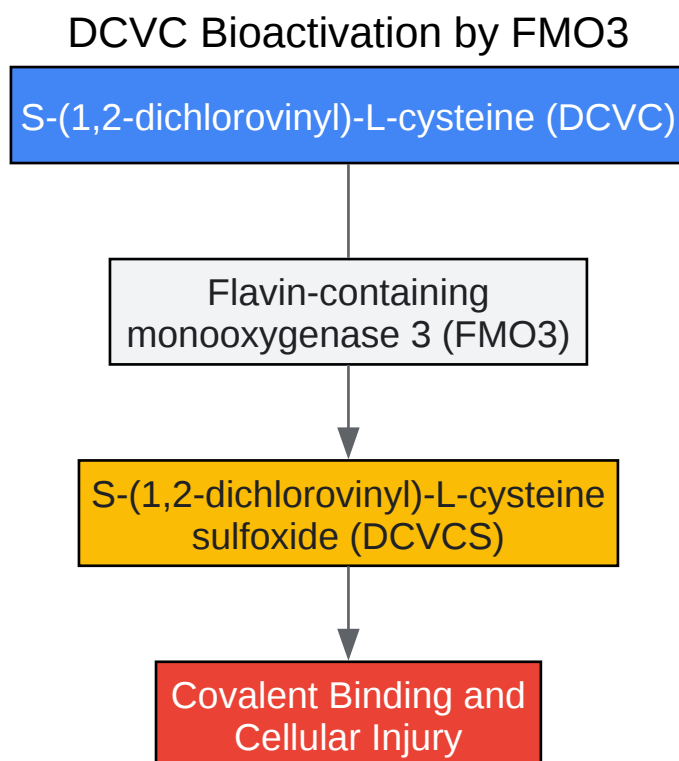


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DCVC Bioactivation by β -lyase.

Flavin-Containing Monooxygenase (FMO) Pathway

An alternative bioactivation pathway involves the oxidation of **DCVC** by FMO3 in the liver to form S-(1,2-dichlorovinyl)-L-cysteine sulfoxide (**DCVCS**).[8] **DCVCS** is a reactive electrophile that can modify cellular molecules and contribute to nephrotoxicity.[8] The toxicity of **DCVCS** and its N-acetylated form (NA-**DCVCS**) can differ from that of **DCVC**, affecting different segments of the renal proximal tubules.[8]



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DCVC Oxidation by FMO3.

N-Acetylation and Deacetylation

DCVC can be acetylated by N-acetyltransferases to form N-acetyl-S-(1,2-dichlorovinyl)-L-cysteine (N-acetyl-**DCVC** or NA-**DCVC**).^[8] This is generally considered a detoxification step, as N-acetyl-**DCVC** can be excreted in the urine.^{[8][9]} However, N-acetyl-**DCVC** can be deacetylated back to **DCVC**, and it can also be transported into renal cells via the organic anion transport system, where it can then be deacetylated and exert toxicity.^[10]

Mechanisms of DCVC-Induced Toxicity

The toxicity of **DCVC** is complex, involving multiple interconnected mechanisms that ultimately lead to cell death, primarily in the renal proximal tubules.

Oxidative Stress and Mitochondrial Dysfunction

DCVC is known to induce oxidative stress by generating reactive oxygen species (ROS).^[11] This is linked to its ability to inhibit the glutathione redox cycle, impairing cellular antioxidant

defenses.[12] **DCVC** also causes progressive mitochondrial dysfunction, leading to elevated oxygen consumption, mitochondrial proton leak, and dissipation of the mitochondrial membrane potential.[13]

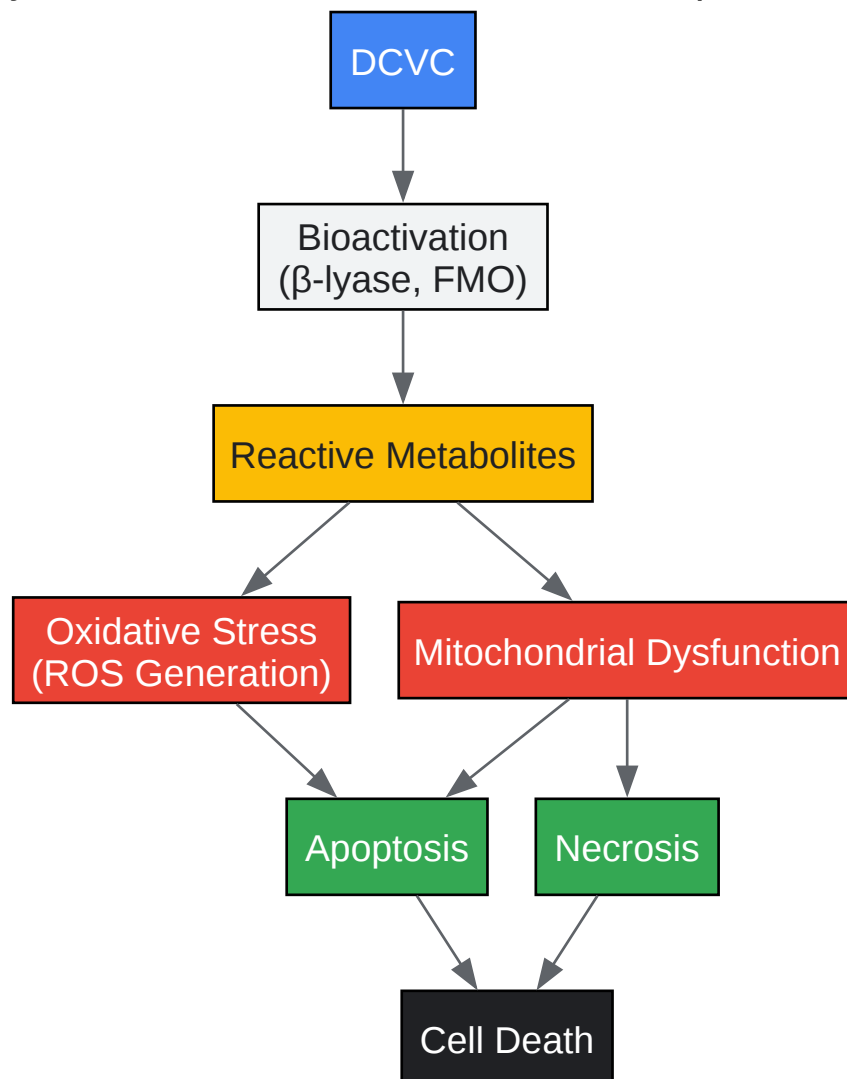
Apoptosis and Necrosis

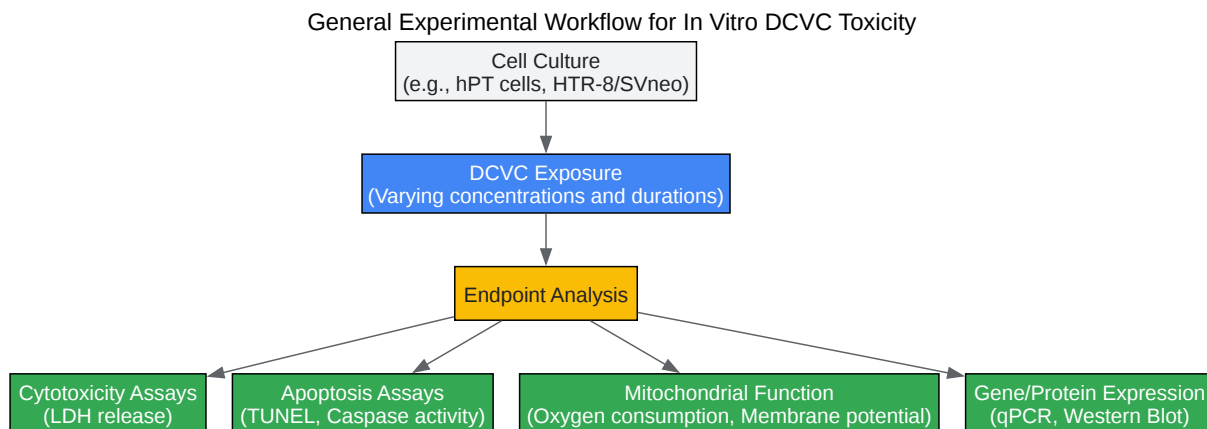
DCVC induces both apoptosis (programmed cell death) and necrosis in target cells.[14][15] It can trigger both the intrinsic and extrinsic apoptosis pathways.[15] At lower concentrations and earlier time points, apoptosis is the predominant form of cell death, while higher concentrations and longer exposure times lead to necrosis.[14]

Signaling Pathway Modulation

DCVC exposure has been shown to modulate various cellular signaling pathways. For instance, it can induce the expression of proto-oncogenes such as c-fos and c-myc in kidney cells.[16] Additionally, **DCVC** can inhibit the release of pro-inflammatory cytokines like IL-1 β , IL-8, and TNF- α in response to pathogen stimulation, suggesting an immunomodulatory role.[4][17]

Key Mechanisms of DCVC-Induced Nephrotoxicity





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